

Personal protective equipment for handling Daumone

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Compound of Interest

Compound Name: Daumone

Cat. No.: B1248461

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Essential Safety and Handling Guide for Daumone

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling, use, and disposal of **Daumone** (ascr#1), a key pheromone in *Caenorhabditis elegans* research. Adherence to these guidelines is essential to ensure laboratory safety and the integrity of your experimental results.

Immediate Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **Daumone** is not readily available, its nature as a bioactive small molecule necessitates careful handling. The following precautions are based on general best practices for handling chemical reagents in a laboratory setting.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Hazard Identification:

- Primary Route of Exposure: Inhalation, skin contact, and ingestion.
- Potential Health Effects: The toxicological properties of **Daumone** have not been extensively studied. As a bioactive molecule, it may have unknown effects. Assume it is potentially

hazardous upon direct contact, inhalation, or ingestion. May cause skin or eye irritation upon direct contact.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact. [1] [3] Inspect gloves for integrity before use and change them frequently, especially if contact with Daumone solution is suspected.
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from splashes of Daumone solutions. [1] [2]
Body Protection	A full-length laboratory coat.	Prevents contamination of personal clothing. [1] [3]
Respiratory Protection	Not generally required when handling small quantities in a well-ventilated area. Use a fume hood when preparing stock solutions or handling larger quantities.	Minimizes the risk of inhaling aerosols. [1]

Operational and Disposal Plans

Handling and Storage

Proper handling and storage are critical for both safety and maintaining the stability of Daumone.

Aspect	Procedure
Receiving	Upon receipt, visually inspect the container for any damage or leaks.
Storage	Store Daumone in a cool, dry, and dark place.[8] For long-term storage, refer to the supplier's recommendations, which may include refrigeration or freezing (-20°C).[8] Keep the container tightly sealed to prevent contamination and degradation.
Preparation of Solutions	Handle the powdered form of Daumone in a chemical fume hood to avoid inhalation of any fine particles. When preparing stock solutions, add the solvent to the Daumone powder slowly. Common solvents for ascarosides include ethanol and DMSO.
General Handling	Do not eat, drink, or smoke in the laboratory.[2] [4] Avoid mouth pipetting.[2] Wash hands thoroughly after handling Daumone, even if gloves were worn.[4]

Spill and Exposure Procedures

Scenario	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
Minor Spill	Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal. Clean the spill area with a suitable disinfectant.
Major Spill	Evacuate the area and alert others. Contact your institution's environmental health and safety office.

Disposal Plan

Dispose of **Daumone** and any contaminated materials in accordance with local, state, and federal regulations.^[7]^[9]

Waste Type	Disposal Procedure
Unused Daumone	Treat as chemical waste. Dispose of through your institution's hazardous waste program. [7]
Contaminated Labware (e.g., pipette tips, microfuge tubes)	Collect in a designated biohazardous waste container and dispose of according to your institution's biological waste procedures. [10]
Liquid Waste (e.g., media containing Daumone)	Collect in a clearly labeled waste container. The liquid waste may need to be treated as chemical waste depending on the concentration of Daumone and other components. Consult your institution's waste disposal guidelines. Do not pour down the drain. [10]

Quantitative Data Summary

The following table summarizes key quantitative information for **Daumone**.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₄ O ₆	--INVALID-LINK--
Molecular Weight	276.33 g/mol	--INVALID-LINK--
IUPAC Name	(6R)-6-[(2R,3R,5R,6S)-3,5-dihydroxy-6-methyloxan-2-yl]oxyheptanoic acid	--INVALID-LINK--
Synonyms	ascr#1, Ascaroside C7	--INVALID-LINK--
Effective Concentration (Dauer Induction)	Varies, but can be in the micromolar range. [11]	[11]

Experimental Protocols

C. elegans Dauer Formation Assay

This protocol outlines a standard method for assessing the dauer-inducing activity of **Daumone**.^[12]

Materials:

- C. elegans N2 (wild-type) strain
- Nematode Growth Medium (NGM) plates
- E. coli OP50
- M9 buffer
- **Daumone** stock solution (e.g., in ethanol or DMSO)
- 96-well microtiter plates
- Synchronized L1-stage worms

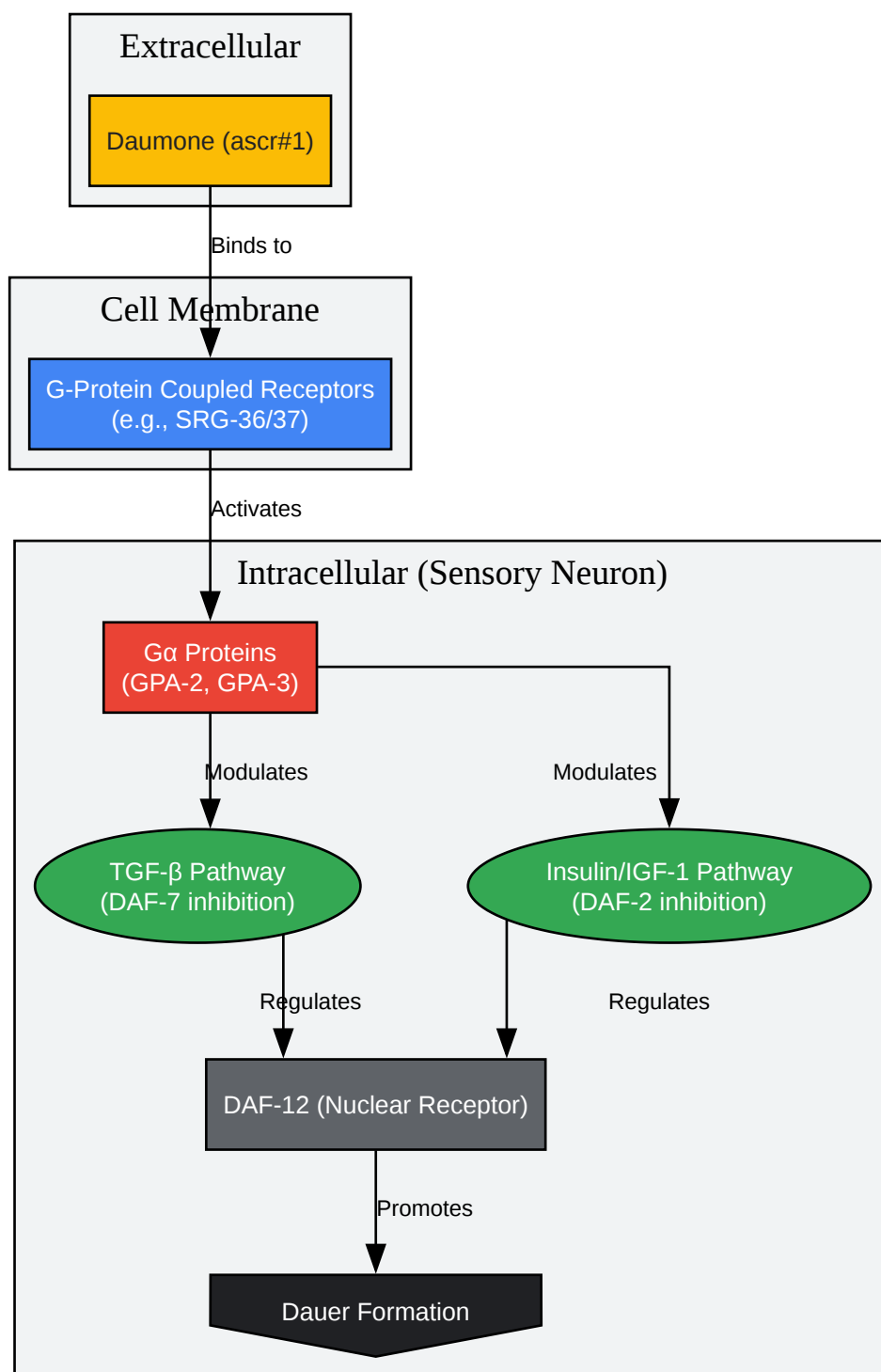
Procedure:

- Worm Synchronization: Prepare a synchronized population of L1-stage C. elegans. This can be achieved by bleaching gravid adults to isolate eggs and allowing them to hatch in M9 buffer without food.
- Assay Setup:
 - In a 96-well plate, add the desired concentration of **Daumone** to each well. Include a solvent-only control. The final volume in each well should be consistent (e.g., 100 µL of M9 buffer).
 - Add a small amount of E. coli OP50 to each well as a food source.
 - Add approximately 50-100 synchronized L1 worms to each well.
- Incubation: Incubate the plates at 25°C for 48-72 hours.
- Dauer Scoring:

- After incubation, count the total number of worms in each well.
- To specifically identify dauer larvae, add 1% Sodium Dodecyl Sulfate (SDS) to each well and incubate for 15-20 minutes. Dauer larvae are resistant to SDS, while non-dauer worms will be killed.
- Count the number of surviving (dauer) larvae.
- Data Analysis: Calculate the percentage of dauer formation for each concentration of **Daumone**: $(\text{Number of dauer larvae} / \text{Total number of worms}) \times 100$.

Visualizations

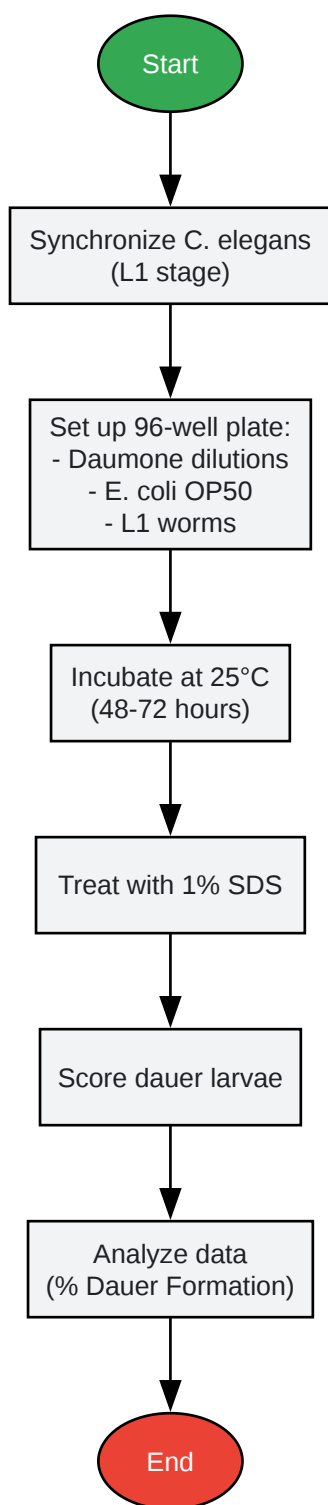
Daumone Signaling Pathway in *C. elegans*



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Caption: **Daumone** signaling pathway leading to dauer formation in *C. elegans*.

Experimental Workflow for Dauer Formation Assay



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Caption: Step-by-step workflow for the *C. elegans* dauer formation assay.

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